

# Application Notes and Protocols for 3-Chlorohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chlorohexane

Cat. No.: B7820979

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This document provides detailed procedures for the safe handling and storage of **3-Chlorohexane** (CAS No. 2346-81-8). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

**3-Chlorohexane** is a colorless liquid classified as a haloalkane.<sup>[1]</sup> It is flammable and should be handled with appropriate caution.<sup>[2][3]</sup> Below is a summary of its key physical and chemical properties.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> Cl[1][4]
Molecular Weight	120.62 g/mol [1][4]
Boiling Point	123 °C[5][6]
Flash Point	25 °C[6]
Density	0.87 g/cm <sup>3</sup> [5][6]
Refractive Index	1.4160 - 1.4200[5][6]
Solubility	Soluble in organic solvents, less soluble in water.[1]
Appearance	Colorless to almost colorless clear liquid[1][5]

## Safe Handling Procedures

Proper handling of **3-Chlorohexane** is essential to minimize exposure and prevent accidents. The following procedures should be strictly followed.

### 2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with **3-Chlorohexane** indicates the need for the following PPE:

- Eye Protection: Wear chemical safety goggles or a full-face shield.[7][8]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[7][8]
- Skin and Body Protection: A lab coat or long-sleeved work clothes should be worn.[7][8] In situations with a higher risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[9][10][11] If ventilation is inadequate, a NIOSH/MSHA-approved respirator for organic vapors should be used.[7][8]

### 2.2. General Handling Practices

- Always handle **3-Chlorohexane** in a well-ventilated area, such as a chemical fume hood.[\[9\]](#)  
[\[10\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[10\]](#)[\[11\]](#)[\[13\]](#) "No smoking" policies should be strictly enforced in handling areas.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)[\[10\]](#)[\[11\]](#)
- Use only non-sparking tools.[\[2\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)[\[10\]](#)[\[11\]](#) All equipment used when handling the product must be grounded.[\[13\]](#)
- Wash hands and face thoroughly after handling.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Storage Procedures

Correct storage of **3-Chlorohexane** is vital for maintaining its stability and for the safety of the laboratory environment.

- Store in a tightly closed container.[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Store away from incompatible materials, such as oxidizing agents.[\[12\]](#)
- Protect from moisture.[\[11\]](#) For long-term storage, keeping the compound under an inert gas atmosphere is recommended.[\[11\]](#)
- The storage area should be equipped with explosion-proof equipment.[\[10\]](#)[\[11\]](#)

## Spill and Waste Disposal Procedures

In the event of a spill or for the disposal of waste, the following steps should be taken.

### 4.1. Spill Response

- Immediately evacuate the area and eliminate all ignition sources.[13]
- Ensure adequate ventilation.[7][13]
- Wear appropriate personal protective equipment as detailed in section 2.1.[7][9]
- For small spills, absorb the material with an inert absorbent material such as sand or earth.  
[13][14]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[14]
- Do not let the chemical enter drains.[9]

#### 4.2. Waste Disposal

- Dispose of **3-Chlorohexane** and any contaminated materials in accordance with local, regional, and national hazardous waste regulations.[2][15]
- Waste can be disposed of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[16]

## Experimental Protocol: Nucleophilic Substitution Reaction

This protocol provides a general procedure for a nucleophilic substitution reaction using **3-Chlorohexane** as the electrophile.

#### 5.1. Materials

- **3-Chlorohexane**
- Nucleophile (e.g., sodium azide)
- Anhydrous solvent (e.g., dimethylformamide - DMF)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Condenser
- Heating mantle
- Inert gas supply (e.g., nitrogen or argon)
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Silica gel for column chromatography
- Appropriate solvents for chromatography (e.g., hexanes, ethyl acetate)

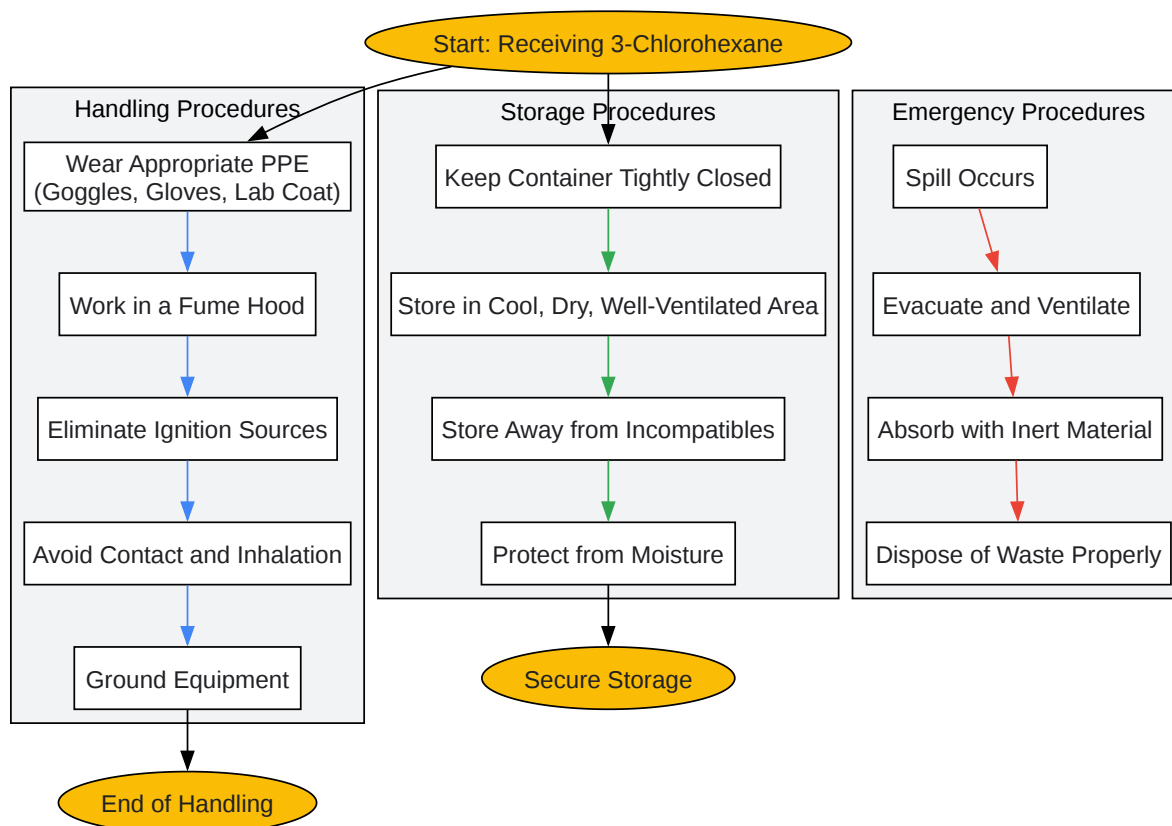
## 5.2. Procedure

- Reaction Setup:
  - Set up a dry, round-bottom flask equipped with a magnetic stir bar and a condenser under an inert atmosphere.
  - In the fume hood, add the nucleophile (e.g., 1.2 equivalents of sodium azide) to the flask.
  - Add the anhydrous solvent (e.g., DMF) to the flask via syringe.
  - Stir the mixture to dissolve the nucleophile.
  - Slowly add **3-Chlorohexane** (1.0 equivalent) to the reaction mixture at room temperature using a syringe.
- Reaction Monitoring:
  - Heat the reaction mixture to the desired temperature (e.g., 60-80 °C).
  - Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.

- Workup:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction by slowly adding water.
  - Transfer the mixture to a separatory funnel.
  - Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate) three times.
  - Combine the organic layers and wash with water and then with brine.
  - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
  - Filter off the drying agent.
- Purification:
  - Concentrate the filtrate under reduced pressure using a rotary evaporator.
  - Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure product.

## Visualized Workflows

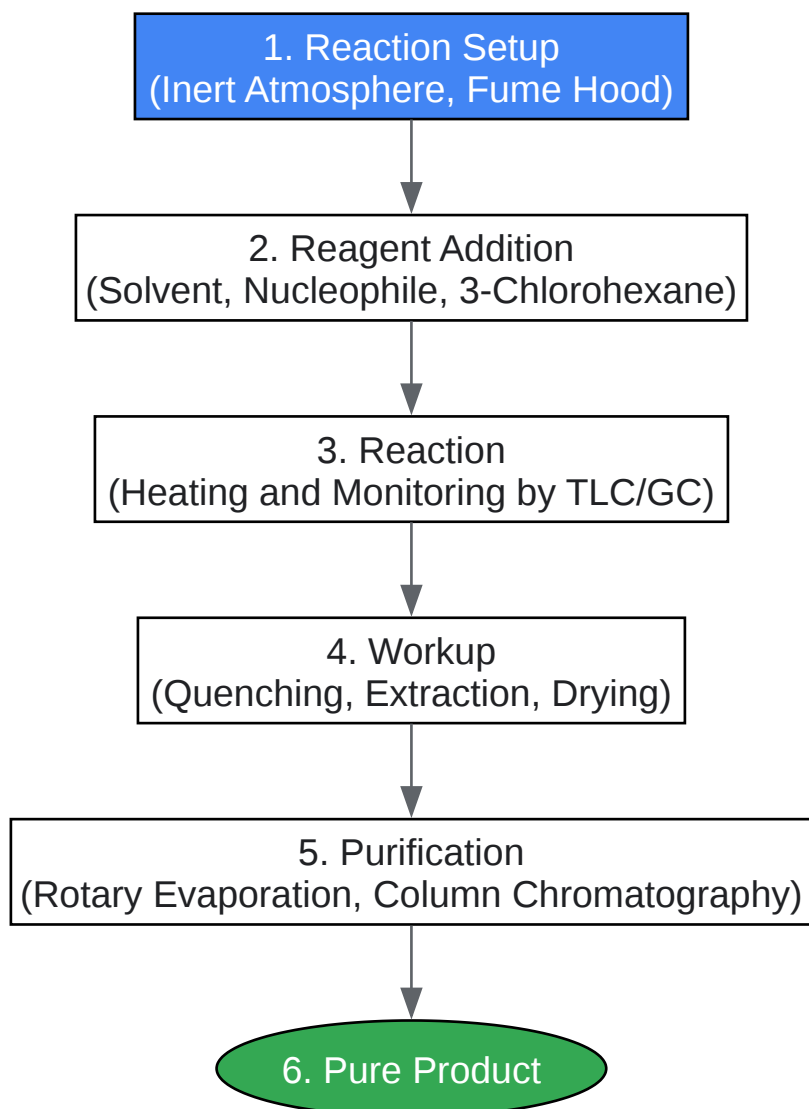
The following diagrams illustrate the key procedures for handling and storing **3-Chlorohexane**.



Workflow for Safe Handling and Storage of 3-Chlorohexane

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Caption: Workflow for Safe Handling and Storage of **3-Chlorohexane**.



General Experimental Workflow Using 3-Chlorohexane

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Caption: General Experimental Workflow Using **3-Chlorohexane**.

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## References



- 1. CAS 2346-81-8: 3-Chlorohexane | CymitQuimica [cymitquimica.com]
- 2. 3-Chlorohexane | 2346-81-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. 3-Chlorohexane [webbook.nist.gov]
- 5. 3-CHLOROHEXANE | 2346-81-8 [chemicalbook.com]
- 6. 3-Chlorohexane | 2346-81-8 | TCI AMERICA [tcichemicals.com]
- 7. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. 3-CHLOROHEXANE - Safety Data Sheet [chemicalbook.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. spectrumchemical.com [spectrumchemical.com]
- 13. static.cymitquimica.com [static.cymitquimica.com]
- 14. fishersci.com [fishersci.com]
- 15. fishersci.com [fishersci.com]
- 16. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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